

# Resolving argon dimer interference on Selenium-78 in ICP-MS

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## Compound of Interest

Compound Name: Selenium-78

Cat. No.: B083074

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## Technical Support Center: ICP-MS Analysis of Selenium

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with Selenium (Se) analysis in Inductively Coupled Plasma - Mass Spectrometry (ICP-MS), specifically addressing the interference of argon dimers on **Selenium-78**.

## Troubleshooting Guide & FAQs

Q1: Why is my **Selenium-78** signal artificially high and unstable?

A1: You are likely experiencing polyatomic interference from argon dimers ( $\text{Ar}_2^+$ ). The argon plasma gas used in ICP-MS can form molecular ions, and the  $^{40}\text{Ar}^{38}\text{Ar}^+$  dimer has the same mass-to-charge ratio ( $m/z$  78) as **Selenium-78** ( $^{78}\text{Se}^+$ ), leading to a significant overestimation of your selenium concentration.[1][2][3] This is a very common issue in ICP-MS analysis of selenium.

Q2: How can I confirm that argon dimer is the cause of the interference?

A2: To confirm the interference, you can analyze a blank solution (containing no selenium). A high signal at  $m/z$  78 in the blank is a strong indicator of  $\text{Ar}_2^+$  interference. Additionally, you can monitor other argon dimer species, such as  $^{40}\text{Ar}_2^+$  at  $m/z$  80, which interferes with  $^{80}\text{Se}$ . [3][4] If

the signal at  $m/z$  80 is also exceptionally high in the blank, it further points to argon-based interferences.

Q3: What are the primary methods to resolve  $\text{Ar}_2^+$  interference on  $^{78}\text{Se}$ ?

A3: The most common and effective method is to use a Collision/Reaction Cell (CRC) integrated into the ICP-MS system.<sup>[1][5]</sup> CRCs are filled with a specific gas that selectively reacts with or neutralizes the interfering  $\text{Ar}_2^+$  ions while allowing the  $^{78}\text{Se}^+$  ions to pass through to the detector. The two main modes of operation within a CRC are Kinetic Energy Discrimination (KED) and Reaction Mode.

Q4: How does a Collision/Reaction Cell with Kinetic Energy Discrimination (KED) work?

A4: In KED mode, an inert gas, typically Helium (He), is introduced into the CRC.<sup>[1][6]</sup> The larger  $\text{Ar}_2^+$  polyatomic ions collide more frequently with the He atoms than the smaller  $^{78}\text{Se}^+$  ions. These collisions reduce the kinetic energy of the  $\text{Ar}_2^+$  ions more significantly. A potential energy barrier is then applied at the exit of the cell, which prevents the lower-energy  $\text{Ar}_2^+$  ions from reaching the mass analyzer, while the higher-energy  $^{78}\text{Se}^+$  ions can overcome this barrier.<sup>[2]</sup>

Q5: When should I use Reaction Mode in the CRC, and with which gases?

A5: Reaction mode is often more effective than KED for removing intense polyatomic interferences. In this mode, a reactive gas is used to interact with either the interference or the analyte.

- Hydrogen ( $\text{H}_2$ ): Hydrogen is a highly effective reaction gas for removing  $\text{Ar}_2^+$  interference.<sup>[3][5][7]</sup> It reacts with  $\text{Ar}_2^+$  to neutralize it or form other species that do not interfere with  $^{78}\text{Se}$ . Using pure hydrogen as a CRC gas can significantly improve detection limits for  $^{78}\text{Se}$ .<sup>[2]</sup>
- Oxygen ( $\text{O}_2$ ): Oxygen can be used in a "mass-shift" approach, particularly with triple quadrupole ICP-MS (ICP-QQQ) systems.<sup>[8][9]</sup> Selenium reacts with oxygen to form Selenium Oxide ( $\text{SeO}^+$ ) at a higher mass (e.g.,  $^{78}\text{Se}^{16}\text{O}^+$  at  $m/z$  94). The mass spectrometer is then set to measure this new mass, which is free from the original  $\text{Ar}_2^+$  interference.<sup>[8]</sup>
- Ammonia ( $\text{NH}_3$ ) and Methane ( $\text{CH}_4$ ): These gases, or mixtures containing them, can also be used to mitigate interferences, although their reaction chemistry can be more complex.

Q6: My instrument is a single quadrupole ICP-MS. Which CRC gas is best for  $^{78}\text{Se}$  analysis?

A6: For single quadrupole ICP-MS, using hydrogen ( $\text{H}_2$ ) in reaction mode is often the most effective and straightforward approach for resolving  $\text{Ar}_2^+$  interference on  $^{78}\text{Se}$  and can lead to significantly lower detection limits compared to standard helium-based KED.[\[2\]](#)[\[10\]](#)

Q7: I am using a triple quadrupole ICP-MS (ICP-QQQ). What is the recommended approach?

A7: For ICP-QQQ instruments, a mass-shift reaction with oxygen ( $\text{O}_2$ ) is highly recommended.[\[8\]](#)[\[11\]](#) The first quadrupole (Q1) is set to allow only ions at  $m/z$  78 to enter the CRC. Inside the cell (Q2),  $^{78}\text{Se}^+$  reacts with  $\text{O}_2$  to form  $^{78}\text{SeO}^+$  ( $m/z$  94). The third quadrupole (Q3) is then set to only allow ions at  $m/z$  94 to pass to the detector. This MS/MS technique provides a very clean and interference-free measurement of selenium.[\[9\]](#)

Q8: Are there other selenium isotopes I can use to avoid the  $m/z$  78 interference?

A8: While  $^{78}\text{Se}$  is a common choice due to its abundance, you can consider other isotopes. However, they also have their own potential interferences:

- $^{80}\text{Se}$ : This is the most abundant isotope but suffers from severe interference from  $^{40}\text{Ar}_2^+$ .[\[4\]](#)[\[12\]](#)
- $^{77}\text{Se}$ : Can be used, but may have interferences from species like  $^{37}\text{Cl}^{40}\text{Ar}^+$ .
- $^{82}\text{Se}$ : This isotope is often a good alternative as it has fewer argon-based interferences, but may be interfered by  $^{81}\text{Br}^1\text{H}^+$  in samples with high bromine content.[\[4\]](#)
- $^{76}\text{Se}$ : Also susceptible to argon-based interferences ( $^{36}\text{Ar}^{40}\text{Ar}^+$ ).[\[3\]](#)

Therefore, simply changing the isotope may not solve the problem, and addressing the interference with a CRC is generally the most robust solution.

## Quantitative Data Summary

The following table summarizes the typical performance of different interference removal techniques for selenium analysis.

| Technique              | Isotope          | Collision/Reaction Gas     | Typical Detection Limit (ng·L <sup>-1</sup> ) | Notes  |
|------------------------|------------------|----------------------------|---|--|
| Standard Mode (No CRC) | <sup>78</sup> Se | None                       | High, often unusable                          | Significant interference from <sup>40</sup> Ar <sup>38</sup> Ar <sup>+</sup> .   |
| KED Mode               | <sup>78</sup> Se | Helium (He)                | ~25   | Effective for many common interferences, but may not fully resolve intense Ar <sub>2</sub> <sup>+</sup> . <a href="#">[2]</a>  |
| Reaction Mode          | <sup>78</sup> Se | Hydrogen (H <sub>2</sub> ) | 0.2   | Highly effective for Ar <sub>2</sub> <sup>+</sup> removal, leading to much lower detection limits. <a href="#">[2]</a>   |
| Mass-Shift (ICP-QQQ)   | <sup>80</sup> Se | Oxygen (O <sub>2</sub> )   | <1  | Allows the use of the most abundant Se isotope for highest sensitivity by shifting it away from <sup>40</sup> Ar <sub>2</sub> <sup>+</sup> interference. <a href="#">[8]</a> |

## Experimental Protocols

### Protocol 1: Interference Removal using H<sub>2</sub> Reaction Gas on a Single Quadrupole ICP-MS

- Instrument Tuning: Tune the ICP-MS for general performance using a standard tuning solution.

- **Cell Gas Introduction:** Introduce high-purity hydrogen ( $H_2$ ) into the collision/reaction cell.
- **Flow Rate Optimization:** Optimize the  $H_2$  flow rate. Start with a low flow rate (e.g., 2-4 mL/min) and monitor the signal for  $^{78}Se$  in a blank and a selenium standard solution. Increase the flow rate incrementally (e.g., in 0.5 mL/min steps) until the signal in the blank is minimized while maintaining a strong signal for the selenium standard. A typical optimal flow rate might be between 4-7 mL/min.
- **Cell Voltage Optimization:** Optimize the CRC voltage parameters (e.g., octopole bias, KED voltage). This is instrument-specific, so consult your manufacturer's guidelines. The goal is to efficiently remove the interference without significantly attenuating the analyte signal.
- **Calibration and Analysis:** Once optimized, calibrate the instrument using selenium standards prepared in a similar matrix to your samples. Analyze your samples using the optimized  $H_2$  reaction mode method.

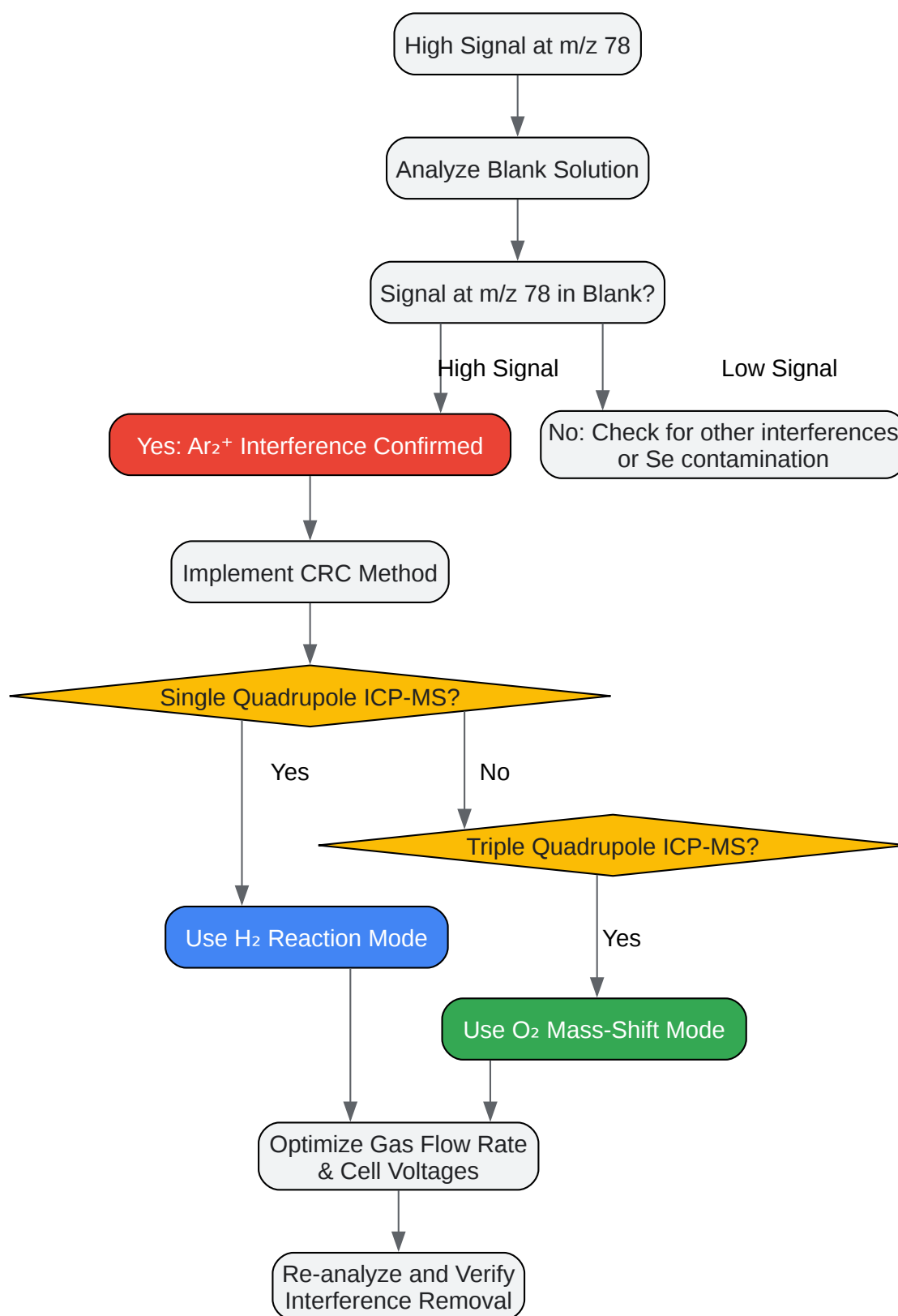
## Protocol 2: Interference Removal using $O_2$ Mass-Shift on a Triple Quadrupole ICP-MS (ICP-QQQ)

- **Instrument Tuning:** Perform standard instrument tuning.
- **MS/MS Method Setup:**
  - Set the first quadrupole (Q1) to transmit only ions with  $m/z$  78.
  - Introduce high-purity oxygen ( $O_2$ ) as the reaction gas into the CRC (Q2).
  - Set the third quadrupole (Q3) to transmit only ions with  $m/z$  94 (the mass of  $^{78}Se^{16}O^+$ ).
- **Oxygen Flow Rate Optimization:** Optimize the  $O_2$  flow rate to maximize the formation of the  $SeO^+$  product ion. Monitor the signal at  $m/z$  94 while introducing a selenium standard and vary the  $O_2$  flow rate (e.g., 0.2 to 0.5 mL/min).
- **Cell Voltage Optimization:** Adjust cell voltages (e.g., octopole bias) to optimize the reaction efficiency and transmission of the  $SeO^+$  ion.

- Calibration and Analysis: Calibrate using selenium standards and analyze samples using the optimized O<sub>2</sub> mass-shift method, measuring the signal at m/z 94.

## Visualizations

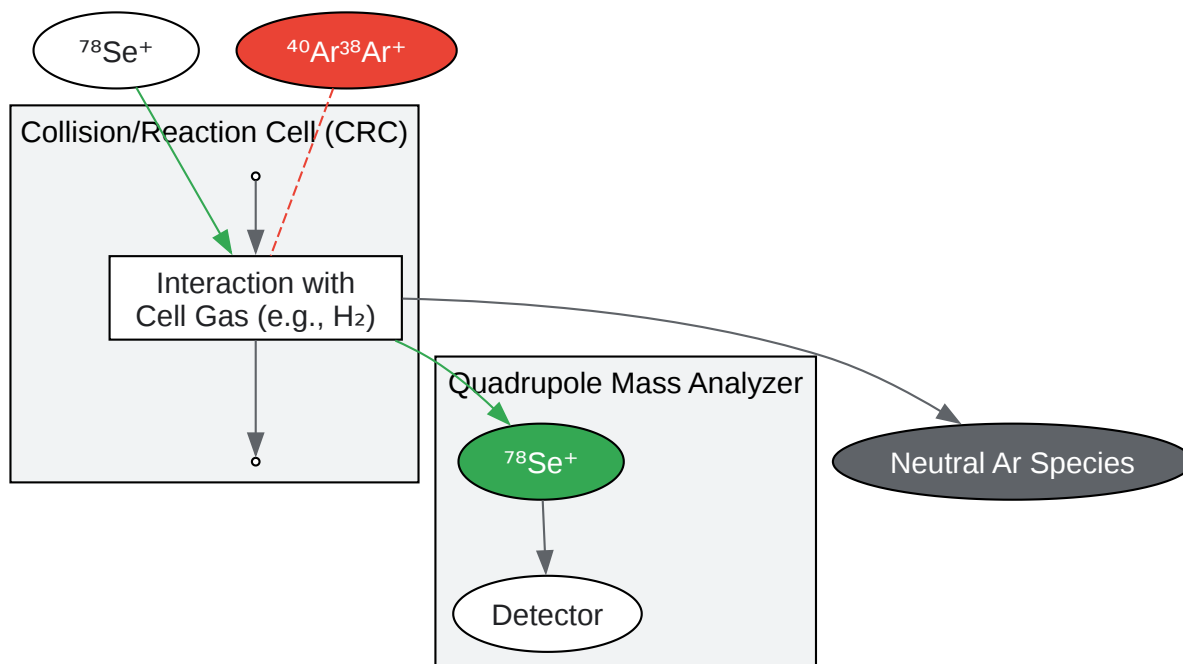
### Logical Workflow for Troubleshooting <sup>78</sup>Se Interference



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Caption: Troubleshooting workflow for argon dimer interference on **Selenium-78**.

## Mechanism of Interference and CRC Resolution



Mechanism of Interference Removal in a CRC

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